

Personal protective equipment for handling Eicosapentaenoyl 1-Propanol-2-amide

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Compound of Interest

Compound Name: *Eicosapentaenoyl 1-Propanol-2-amide*

Cat. No.: *B579852*

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Essential Safety and Handling Guide for Eicosapentaenoyl 1-Propanol-2-amide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Eicosapentaenoyl 1-Propanol-2-amide**. The following procedures are based on available data for structurally related compounds and general laboratory safety protocols.

Chemical Profile:

Property	Value	Source
Formal Name	N-(2-hydroxy-1-methylethyl)-5Z,8Z,11Z,14Z,17Z-eicosapentaenamide	[1]
CAS Number	1638355-66-4	[1]
Molecular Formula	C ₂₃ H ₃₇ NO ₂	[1]
Formula Weight	359.6	[1]
Appearance	A 10 mg/ml solution in ethanol	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 2 years at -20°C	[1]

Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **Eicosapentaenoyl 1-Propanol-2-amide** is not readily available, the following PPE recommendations are based on the precautionary principle and data from related N-acylethanolamines and fatty acids. A risk assessment should be conducted for any specific experimental protocol.

Body Part	Required PPE	Rationale and Specifications
Eyes/Face	Chemical safety goggles or a face shield	Protects against splashes of the chemical solution. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [2] [3]
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a lab coat	Prevents skin contact. For related compounds, nitrile or butyl gloves are often recommended. [3] A lab coat should be worn to protect clothing and underlying skin.
Respiratory	Not generally required under normal use with adequate ventilation	Work should be conducted in a well-ventilated area or a chemical fume hood to minimize inhalation of aerosols or vapors. [2] [3] If significant aerosolization is expected, a NIOSH-approved respirator may be necessary. [3]

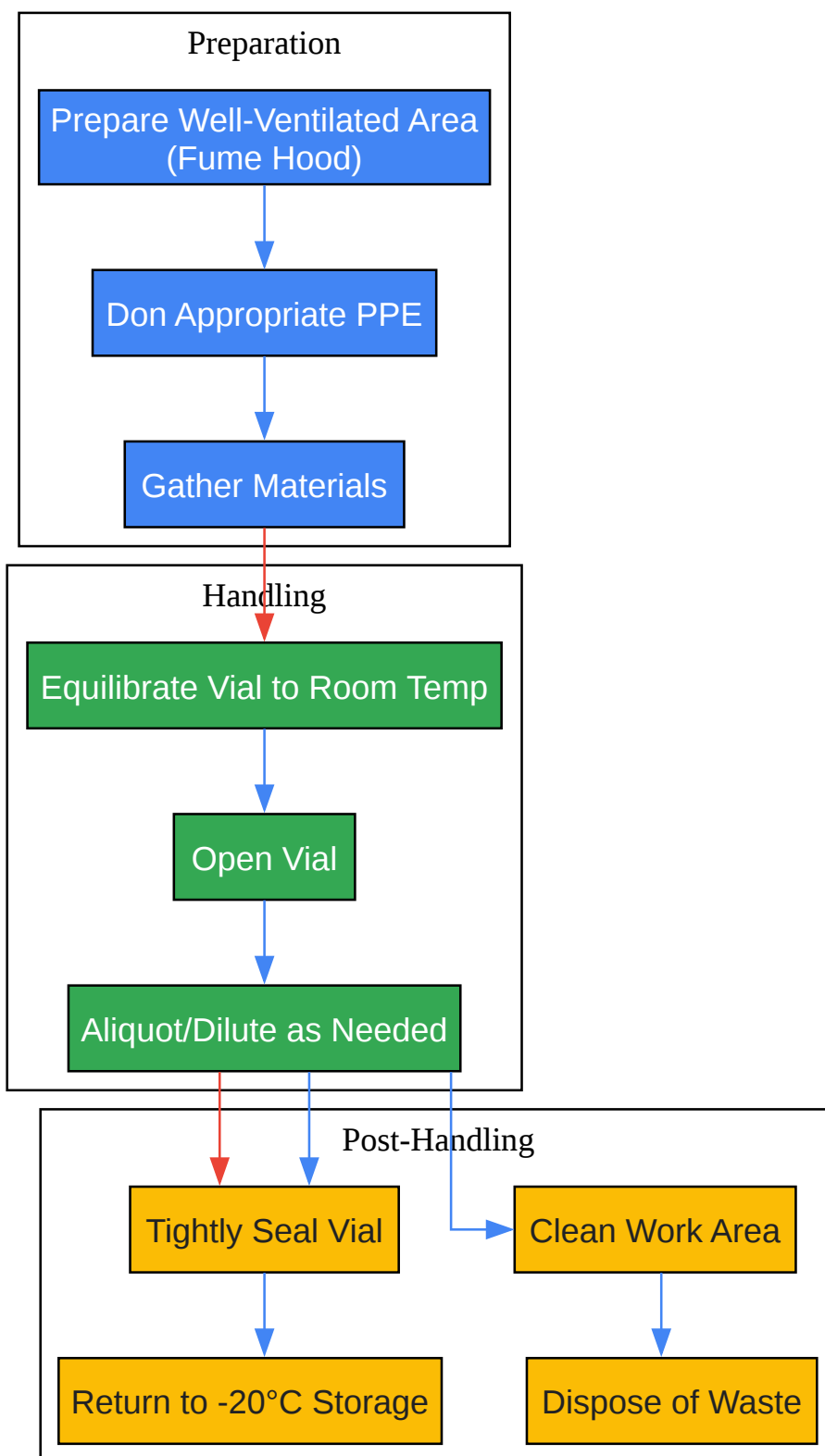
Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound at -20°C in a tightly sealed container, protected from light.[\[1\]](#)[\[2\]](#) The product is typically shipped on wet ice.[\[1\]](#)
- It is often supplied as a solution in ethanol; be aware of the flammability of the solvent.

Handling/Experimental Protocol:

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Have an eyewash station and safety shower readily accessible.[\[2\]](#)[\[3\]](#)
 - Assemble all necessary equipment and reagents before handling the compound.
- Aliquoting and Dilution:
 - Allow the vial to warm to room temperature before opening to prevent condensation of moisture.
 - Handle the compound under an inert atmosphere (e.g., nitrogen or argon) if possible, especially for long-term storage of solutions to prevent oxidation of the polyunsaturated fatty acid chain.
 - The compound is soluble in DMF, DMSO, and ethanol.[\[1\]](#) When preparing aqueous solutions, be aware of its limited solubility in PBS (pH 7.2).[\[1\]](#)
- Post-Handling:
 - Tightly reseal the container.
 - Return the compound to -20°C storage promptly.
 - Clean the work area thoroughly.
 - Dispose of contaminated materials as outlined in the disposal plan.



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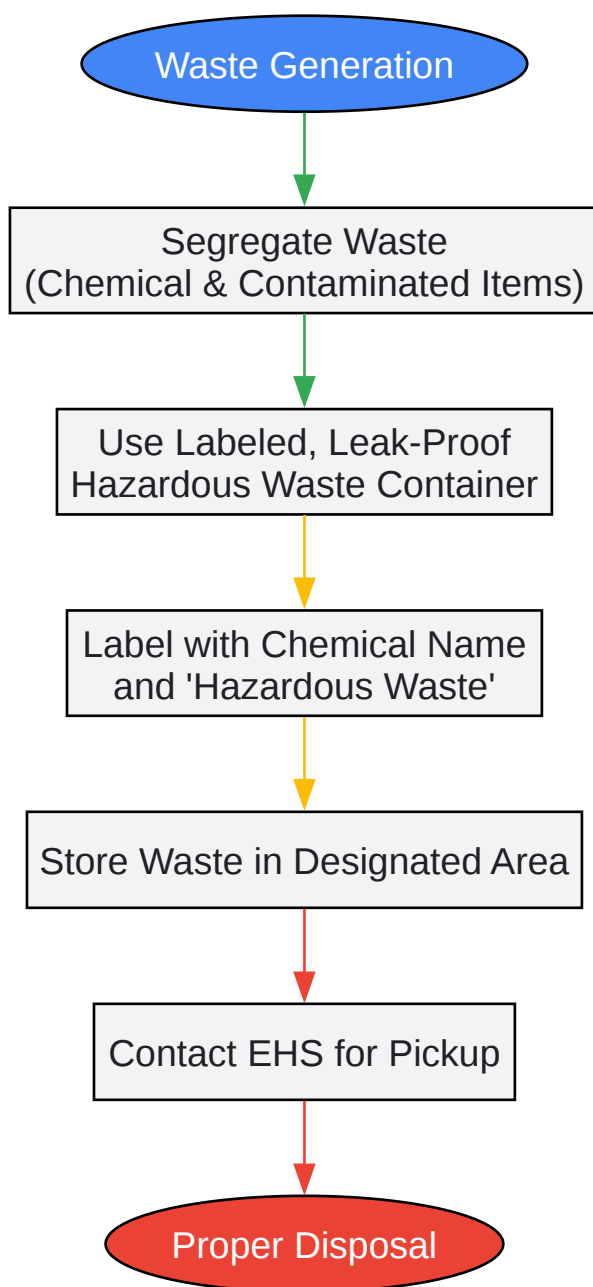
Caption: Experimental workflow for handling **Eicosapentaenoyl 1-Propanol-2-amide**.

Disposal Plan

Dispose of **Eicosapentaenoyl 1-Propanol-2-amide** and any contaminated materials in accordance with local, state, and federal regulations.

Step-by-Step Disposal Guidance:

- Waste Segregation:
 - Collect all waste materials, including unused compound, empty vials, and contaminated consumables (e.g., pipette tips, gloves), in a designated and clearly labeled hazardous waste container.
 - Do not mix with other incompatible waste streams.
- Waste Container:
 - Use a chemically resistant, leak-proof container with a secure lid.
 - Label the container with "Hazardous Waste" and the full chemical name: **"Eicosapentaenoyl 1-Propanol-2-amide"**. Also, list the solvent if it is in solution (e.g., ethanol).
- Storage of Waste:
 - Store the waste container in a designated, well-ventilated, and secure area, away from ignition sources, especially if the solvent is flammable.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for hazardous waste.
 - Provide the EHS office with a complete list of the waste container's contents.



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Caption: Step-by-step chemical waste disposal workflow.

Disclaimer: This information is intended for guidance only and is based on available data for related compounds. Always consult with your institution's safety office and refer to a specific Safety Data Sheet (SDS) for the compound if one becomes available. The user is solely responsible for compliance with all applicable laws and regulations.

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